

Off-target effects of PFI-3 at high concentrations

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Compound of Interest

Compound Name: PFI-3

Cat. No.: B610064

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PFI-3 Technical Support Center

Welcome to the technical support resource for **PFI-3**, a selective chemical probe for SMARCA2/4 and PB1(5) bromodomains. This guide provides detailed information, troubleshooting advice, and experimental protocols to help researchers effectively use **PFI-3** and understand its potential off-target effects, particularly at high concentrations.

Frequently Asked Questions (FAQs)

Q1: What are the primary targets of **PFI-3**?

PFI-3 is a potent and selective chemical probe that targets the bromodomains of the following proteins:

- SMARCA2 (BRM)
- SMARCA4 (BRG1)
- PBRM1 (PB1) - Bromodomain 5

It binds to these targets with high affinity, typically in the nanomolar range, disrupting their interaction with acetylated histones and modulating chromatin structure and gene expression.

[\[1\]](#)[\[2\]](#)

Q2: What are the known off-target effects of **PFI-3**, especially at high concentrations?

PFI-3 demonstrates high selectivity. However, at higher, micromolar concentrations, some off-target interactions have been observed.

- **Kinase Selectivity:** **PFI-3** has been screened against a panel of 36 kinases and showed no significant cross-reactivity, confirming its high selectivity over this class of enzymes.[3]
- **GPCR and Other Receptors:** In a broad commercial screening panel of 102 cellular receptors and 30 enzymes, **PFI-3** showed weak interactions with only four G-Protein Coupled Receptors (GPCRs) at micromolar concentrations.[4] No other significant off-target interactions were identified in this panel.[4] The specific identities of these GPCRs and the precise affinity values are not detailed in the currently available literature.

Q3: At what concentration range do off-target effects become a concern?

On-target cellular activity for **PFI-3** is typically observed in the low micromolar range (e.g., 1-2 μM). Off-target effects, such as the observed GPCR interactions, occur at higher micromolar concentrations.[4] Researchers should carefully consider their experimental concentration, as using **PFI-3** at concentrations significantly above its effective on-target range (e.g., $>10 \mu\text{M}$) increases the likelihood of observing phenotypes due to off-target activities. One study noted synergistic effects with ionizing radiation only at a very high concentration of 120 $\mu\text{mol/L}$.

Q4: How can I differentiate between on-target and off-target effects in my experiments?

This is a critical question in chemical probe research. Here are several recommended strategies:

- **Dose-Response Analysis:** Perform experiments across a range of **PFI-3** concentrations. On-target effects should correlate with the known potency of **PFI-3** for SMARCA2/4, while off-target effects may only appear at higher concentrations.
- **Use of a Negative Control:** The Structural Genomics Consortium provides **PFI-3oMet** as a closely related but inactive control compound.[3] Comparing the effects of **PFI-3** to this negative control can help distinguish specific on-target effects from non-specific or off-target activities.
- **Orthogonal Approaches:** Use a different, structurally unrelated inhibitor of SMARCA2/4 to see if it recapitulates the same phenotype. Alternatively, use genetic approaches like siRNA

or CRISPR/Cas9 to knock down the target proteins (SMARCA2/4) and compare the resulting phenotype to that observed with **PFI-3** treatment.

- Target Engagement Assays: Use techniques like the Cellular Thermal Shift Assay (CETSA) to confirm that **PFI-3** is engaging its intended targets (and not suspected off-targets) at the concentrations used in your cellular assays.

Quantitative Data Summary

The following tables summarize the known binding affinities and selectivity of **PFI-3**.

Table 1: On-Target Binding Affinity of **PFI-3**

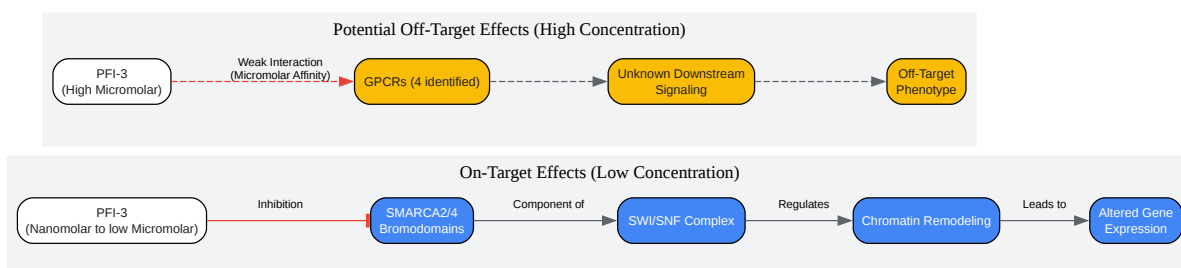
Target Bromodomain	Assay Type	Affinity (Kd)
SMARCA2	BROMOScan	55 - 110 nM
SMARCA4	BROMOScan	55 - 110 nM
SMARCA2/4 (average)	Isothermal Titration Calorimetry (ITC)	89 nM[1]
PBRM1 (PB1, 5th BRD)	Thermal Shift Assay (Tm shift)	7.5 °C @ 10 µM[3]

Table 2: Summary of **PFI-3** Off-Target Screening

Target Class	Panel Details	Result
Kinases	Panel of 36 kinases	No significant cross-reactivity observed.[3]
GPCRs / Enzymes	CEREP panel (102 receptors, 30 enzymes)	Weak interactions observed with 4 GPCRs at micromolar concentrations.[4]
Other Bromodomains	Thermal Shift Assay	No significant thermal shift observed for other bromodomains like PCAF, BRD4, CREBBP, etc.[3]

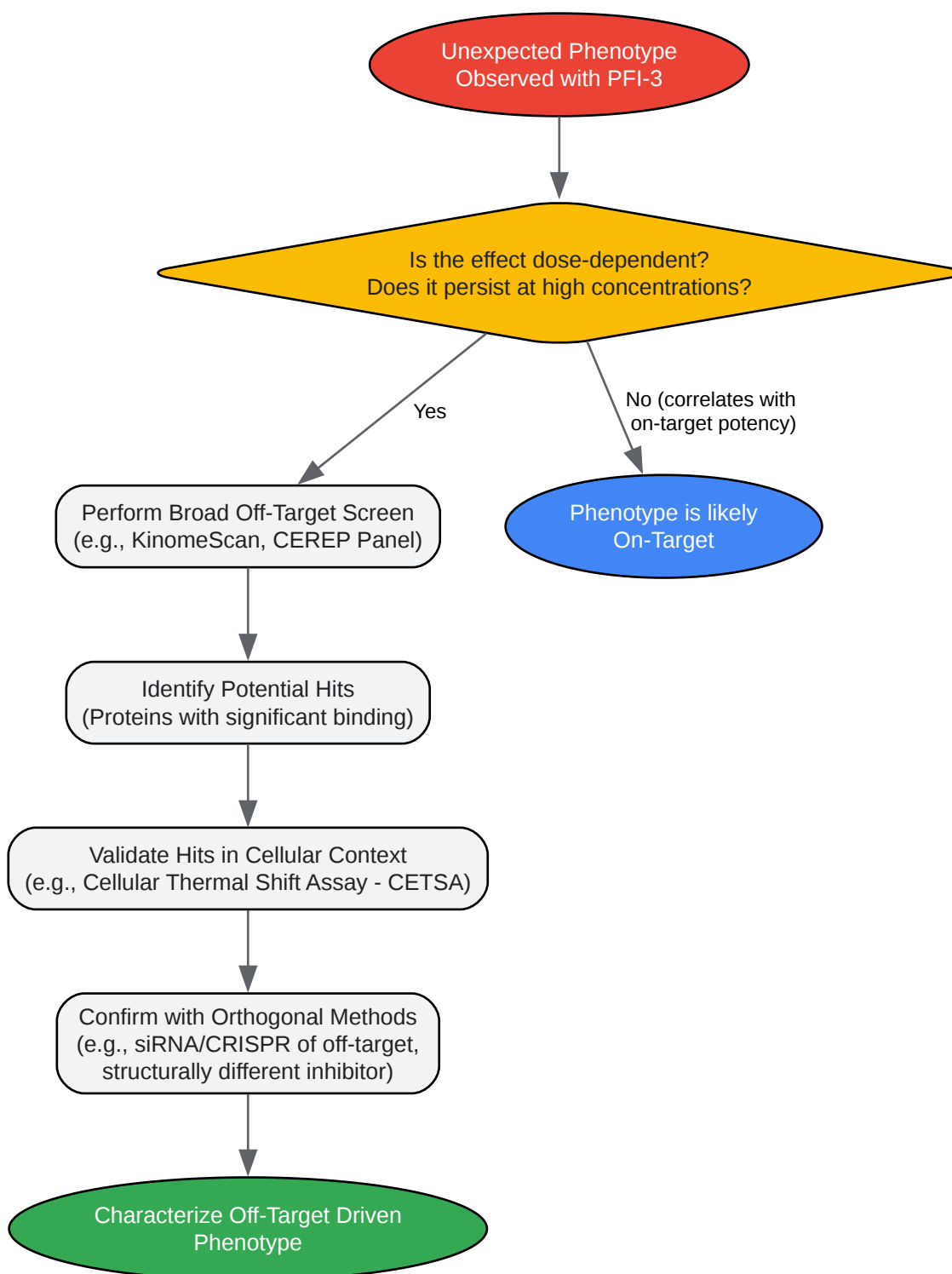
Signaling & Experimental Workflow Diagrams

The following diagrams illustrate the known signaling context of **PFI-3** and a general workflow for investigating potential off-target effects.



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Caption: On-target vs. potential off-target pathways of **PFI-3**.



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